

Personal protective equipment for handling (4-Bromophenyl)(2,2-diethoxyethyl)sulfane

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Compound of Interest

Compound Name: (4-Bromophenyl)(2,2-diethoxyethyl)sulfane

Cat. No.: B1339859

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Essential Safety and Handling Guide for (4-Bromophenyl)(2,2-diethoxyethyl)sulfane

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** (CAS No. 96804-05-6). The following procedures are based on general best practices for handling halogenated organic sulfane compounds, as a specific Safety Data Sheet (SDS) for this compound was not located in the available resources. It is imperative to handle this and all laboratory chemicals with the utmost care and to consult with your institution's Environmental Health and Safety (EHS) department for site-specific protocols.

Chemical and Physical Properties

A summary of the known properties of **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** is provided below.

Property	Value	Source
CAS Number	96804-05-6	[1]
Molecular Formula	C ₁₂ H ₁₇ BrO ₂ S	[1] [2]
Molecular Weight	305.23 g/mol	[1] [2]
Physical Form	Liquid	[1]
Storage Conditions	2-8°C in a dry area	[1] [3]
Boiling Point	344.87°C at 760 mmHg	[1]

Personal Protective Equipment (PPE)

Due to the presence of a halogen (bromine) and a sulfane group, a comprehensive approach to personal protection is required. The following table outlines the recommended PPE for handling this compound.

PPE Category	Recommended Equipment	Rationale & Best Practices
Eye and Face Protection	Chemical splash goggles and a face shield.	Protects against splashes and vapors. Always use both when handling the liquid outside of a certified fume hood.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber).	Provides a barrier against skin contact. Double-gloving is recommended for extended handling periods. Always check glove manufacturer's compatibility charts.
Body Protection	Chemical-resistant lab coat or coveralls.	Protects skin and personal clothing from contamination. Ensure cuffs are tucked into gloves.
Respiratory Protection	Use in a certified chemical fume hood. If not feasible, a full-face respirator with organic vapor and acid gas cartridges is necessary.	Minimizes inhalation of potentially harmful vapors. ^[4]
Foot Protection	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always handle **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.^[5]

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare your workspace by laying down absorbent, chemical-resistant bench paper.

- **Aliquoting and Transfer:** Use appropriate, clean glassware. When transferring the liquid, do so slowly and carefully to avoid splashing.
- **Heating:** If heating is required, use a water bath or heating mantle as opposed to an open flame.^[5]
- **Post-Handling:** After use, tightly seal the container. Clean any contaminated surfaces and equipment. Properly doff and dispose of or decontaminate PPE.

Storage:

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.^{[1][6]}
- The recommended storage temperature is between 2-8°C.^{[1][3]}

Disposal Plan: Waste Management

As a halogenated organic compound, **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** requires specific disposal procedures. Improper disposal can lead to environmental contamination and regulatory non-compliance.

Waste Segregation and Collection:

- **Primary Waste:** All solutions and materials containing **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** must be collected in a designated "Halogenated Organic Waste" container.^{[5][7]} Do not mix with non-halogenated waste streams.^{[8][9]}
- **Contaminated Materials:** Any disposable items that come into contact with the compound, such as gloves, bench paper, and pipette tips, should also be disposed of in the halogenated waste container or as solid hazardous waste, following your institution's guidelines.

Disposal Procedure:

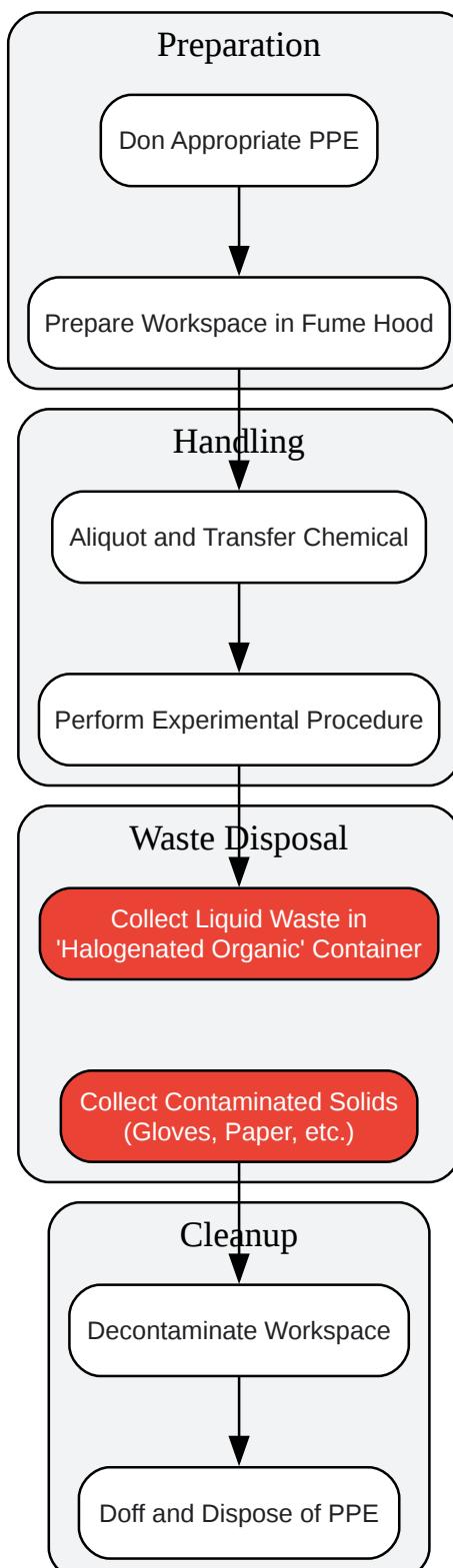
- **Labeling:** Clearly label the waste container with "Halogenated Organic Waste" and list all components, including "**(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**".^{[7][8]}

- Storage of Waste: Keep the waste container tightly sealed and stored in a designated satellite accumulation area within the laboratory.[6][9]
- Pickup and Disposal: Arrange for hazardous waste pickup through your institution's EHS department. Do not pour this chemical down the drain.[5][8]

Emergency Procedures

- Spills: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal as halogenated waste.[8] For larger spills, evacuate the area and contact your institution's emergency response team.[8]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen and seek medical attention.

Workflow for Handling and Disposal of **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**

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Caption: Workflow for the safe handling and disposal of **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**.

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